

Technical Guide: 1-(1-Hydroxy-1-methylethyl)cyclopentanol (CAS 5607-45-4)

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Compound of Interest

Compound Name: 1-(1-Hydroxy-1-methylethyl)cyclopentanol

Cat. No.: B1296193

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(1-Hydroxy-1-methylethyl)cyclopentanol, with a CAS registry number of 5607-45-4, is a di-tertiary alcohol. Its structure, featuring a cyclopentanol ring substituted with a 1-hydroxy-1-methylethyl group, suggests its potential utility as a building block in organic synthesis. This document provides a comprehensive overview of its known properties, a proposed synthetic pathway, and safety considerations. Due to the limited availability of public experimental data, some of the presented information is based on computational predictions and analogous chemical principles.

Physicochemical Properties

The known physicochemical properties of **1-(1-Hydroxy-1-methylethyl)cyclopentanol** are summarized in the table below. It is important to note the distinction between experimentally determined and computationally predicted values.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	[1]
Molecular Weight	144.21 g/mol	[1]
Density	1.097 g/cm ³	[1]
Boiling Point	234.1 °C at 760 mmHg	[1][2]
Melting Point	Not available	[1][2]
Flash Point	105.8 °C	
Solubility	No experimental data available. Expected to have some solubility in polar organic solvents.	
XLogP3 (Predicted)	0.6	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	1	

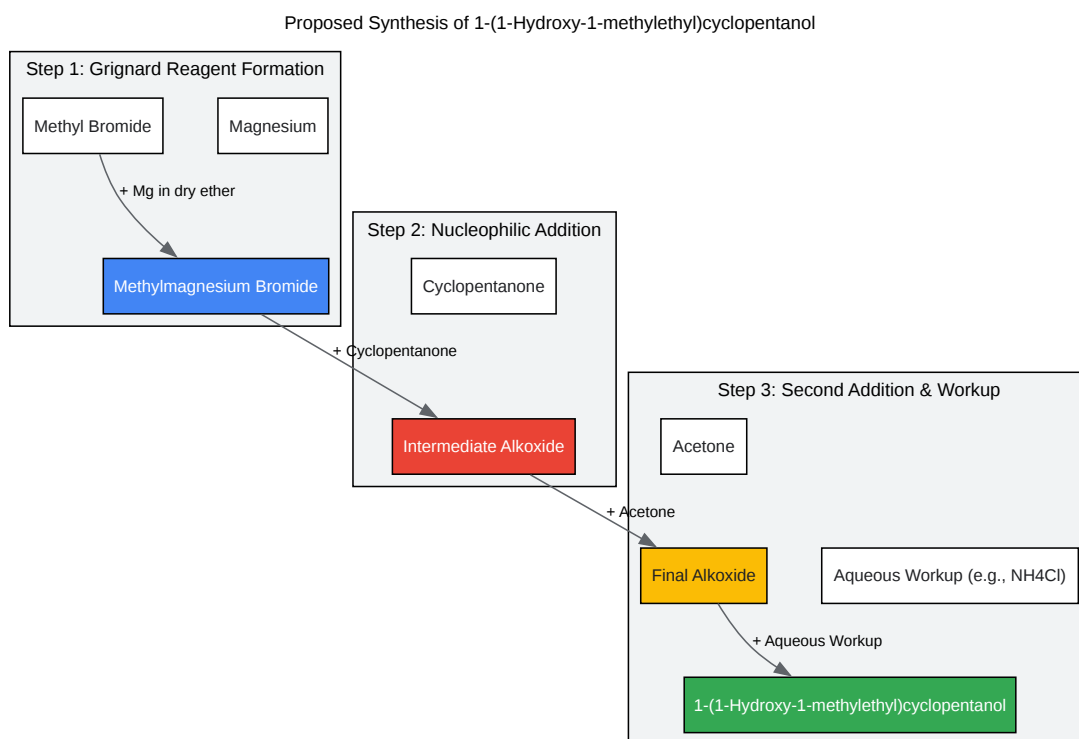
Spectroscopic Data

As of the latest literature review, experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **1-(1-Hydroxy-1-methylethyl)cyclopentanol** is not readily available in public databases. Researchers are advised to acquire this data upon synthesis or acquisition of the compound.

Synthesis and Purification

A plausible and common method for the synthesis of **1-(1-Hydroxy-1-methylethyl)cyclopentanol** is through the Grignard reaction. This involves the reaction of cyclopentanone with a methylmagnesium halide (e.g., methylmagnesium bromide), followed by the addition of acetone.

Proposed Synthetic Workflow



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Caption: Proposed Grignard reaction workflow for the synthesis of the target compound.

Hypothetical Experimental Protocol

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or THF
- Methyl bromide or methyl iodide
- Cyclopentanone
- Acetone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, add magnesium turnings. Add a solution of methyl bromide in anhydrous diethyl ether dropwise to initiate the reaction. Once the reaction begins, add the remaining methyl bromide solution at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- **First Nucleophilic Addition:** Cool the Grignard reagent solution to 0 °C in an ice bath. Add a solution of cyclopentanone in anhydrous diethyl ether dropwise with stirring. Allow the reaction to stir at 0 °C for 1 hour and then at room temperature for 1 hour.
- **Second Nucleophilic Addition:** Again, cool the reaction mixture to 0 °C. Add a solution of acetone in anhydrous diethyl ether dropwise. After the addition, allow the reaction to warm to room temperature and stir overnight.
- **Workup and Isolation:** Cool the reaction mixture to 0 °C and slowly quench by the dropwise addition of a saturated aqueous ammonium chloride solution. Separate the organic layer,

and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Purification: Filter the drying agent and remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Applications in Drug Development and Research

The di-tertiary alcohol functionality of **1-(1-Hydroxy-1-methylethyl)cyclopentanol** makes it a potential precursor for the synthesis of more complex molecules. Tertiary alcohols are common motifs in pharmacologically active compounds and can influence properties such as metabolic stability and solubility. This compound could serve as a starting material or intermediate in the synthesis of novel small molecules for screening in drug discovery programs.

Safety and Handling

No specific toxicological data for **1-(1-Hydroxy-1-methylethyl)cyclopentanol** is available. However, based on its chemical structure as an alcohol, general laboratory safety precautions should be followed. It is advisable to handle this compound in a well-ventilated fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. In case of contact with skin or eyes, rinse immediately with plenty of water.

Conclusion

1-(1-Hydroxy-1-methylethyl)cyclopentanol is a chemical compound with potential applications in organic synthesis. While its basic physicochemical properties are known, there is a significant lack of publicly available experimental data, including its melting point, solubility, and spectroscopic characteristics. The proposed synthetic protocol offers a viable route for its preparation in a laboratory setting. Further research is required to fully characterize this compound and explore its potential applications in drug development and other areas of chemical research.

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References

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